

Application Notes and Protocols for AM432 Sodium in Preclinical Asthma Models

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Compound of Interest

Compound Name: AM432 sodium

Cat. No.: B15572914

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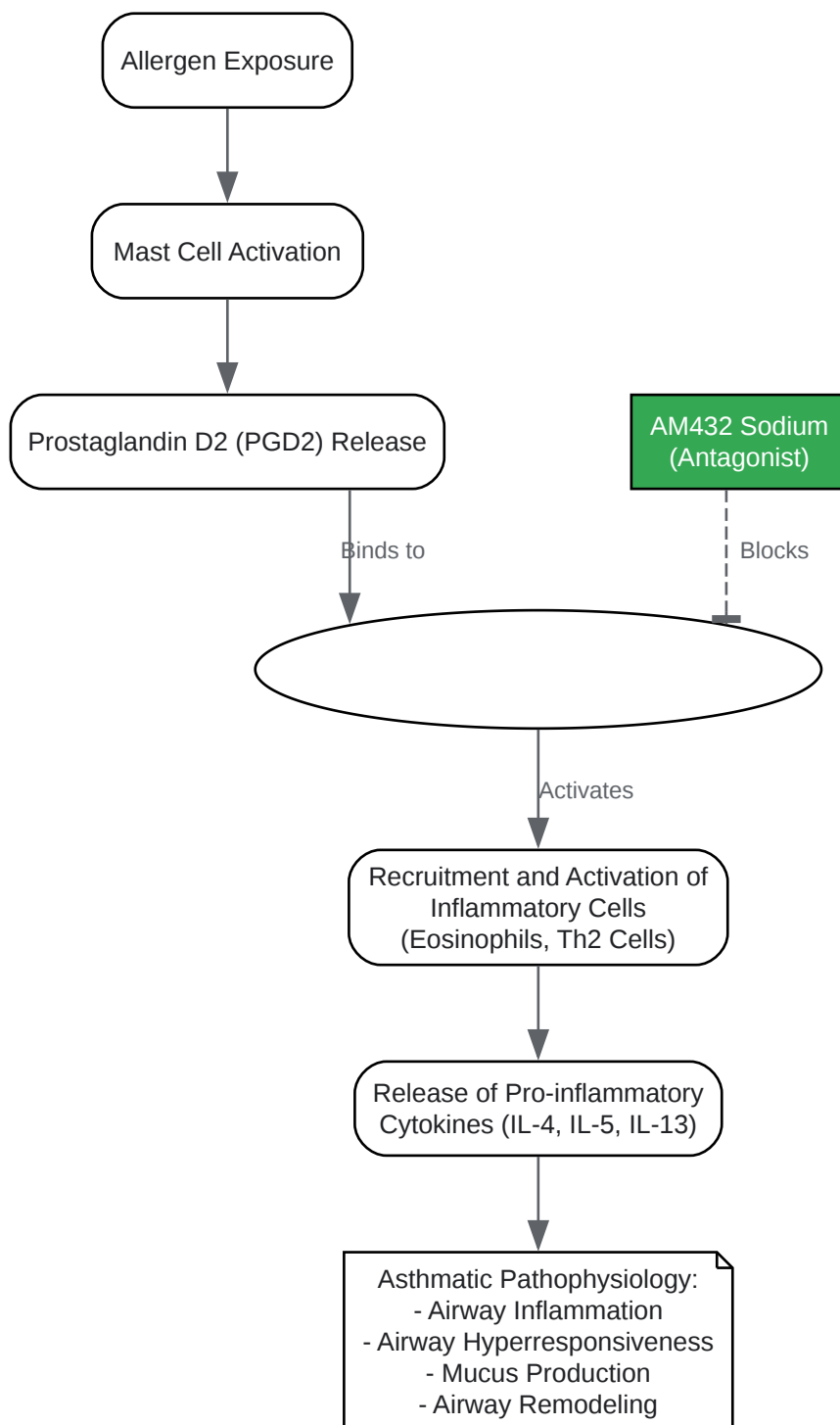
Introduction

Asthma is a chronic inflammatory disease of the airways characterized by airway hyperresponsiveness (AHR), mucus overproduction, and airway remodeling. A key inflammatory pathway implicated in allergic asthma involves the prostaglandin D2 (PGD2) receptor, chemoattractant receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as DP2. Activation of the DP2 receptor on various immune cells, including T helper 2 (Th2) cells, eosinophils, and mast cells, promotes their recruitment and activation, leading to the release of pro-inflammatory cytokines and the perpetuation of the asthmatic response.[1][2][3]

AM432 sodium is a potent and selective antagonist of the DP2 receptor.[4][5][6] By blocking the PGD2/DP2 signaling pathway, **AM432 sodium** is hypothesized to inhibit the downstream inflammatory cascades that contribute to the pathophysiology of asthma. Preclinical evaluation of DP2 receptor antagonists has demonstrated their potential to reduce airway eosinophilia, a hallmark of allergic asthma, and to ameliorate airway remodeling by decreasing airway smooth muscle mass.[4][5][7] This document provides a detailed experimental protocol for the evaluation of **AM432 sodium** in a murine model of ovalbumin (OVA)-induced allergic asthma.

Mechanism of Action: DP2 (CRTH2) Receptor Antagonism

The proposed mechanism of action for **AM432 sodium** in asthma is centered on its ability to competitively inhibit the binding of PGD₂ to the DP₂ receptor. This antagonism is expected to disrupt the pro-inflammatory signaling cascade that is characteristic of allergic asthma.



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Caption: Proposed signaling pathway of **AM432 sodium** in asthma.

Experimental Protocol: Ovalbumin (OVA)-Induced Allergic Asthma Model in Mice

This protocol describes the induction of an allergic asthma phenotype in mice using ovalbumin (OVA) and the subsequent evaluation of **AM432 sodium**'s therapeutic effects.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

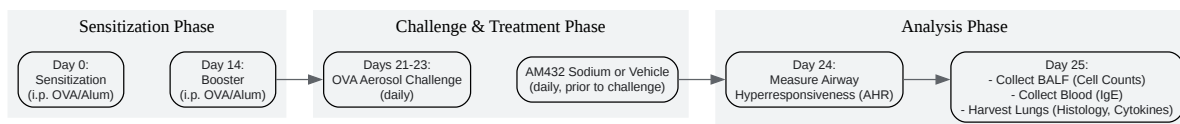
Materials and Reagents

- **AM432 sodium**
- Ovalbumin (OVA), Grade V
- Aluminum hydroxide (Alum)
- Methacholine chloride
- Phosphate-buffered saline (PBS)
- Collagenase type IV
- DNase I
- Fetal bovine serum (FBS)
- Reagents for ELISA (for cytokines and IgE)
- Reagents for histology (formalin, paraffin, H&E, PAS stains)

Animal Model

- Species: BALB/c mice, female, 6-8 weeks old.

Experimental Workflow



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